

Introduction: The Molecular Blueprint of Dibenzyl Sebacate

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Compound of Interest

Compound Name: *Dibenzyl sebacate*

CAS No.: *140-24-9*

Cat. No.: *B1670426*

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Dibenzyl sebacate (DBS), with the chemical formula $C_{24}H_{30}O_4$, is a high-molecular-weight diester formed from sebacic acid and two benzyl alcohol molecules.^{[1][2]} Its structure, characterized by a long aliphatic C_{10} chain flanked by two benzylic ester groups, imparts properties that make it a valuable plasticizer and emollient in various industrial applications, including polymers and cosmetics.^[3]

Accurate structural elucidation and purity assessment are paramount in both research and industrial settings. Spectroscopic techniques provide a non-destructive and highly informative approach to confirming the molecular structure of compounds like DBS. This guide offers a detailed analysis of the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **Dibenzyl sebacate**, providing a foundational blueprint for its identification and characterization.

Visualizing the Structure: Dibenzyl Sebacate

To provide a clear reference for the subsequent spectroscopic analysis, the chemical structure of **Dibenzyl sebacate** is presented below. The diagram highlights the key functional groups

and the distinct types of protons and carbons whose signals are discussed in the following sections.

Caption: Chemical Structure of **Dibenzyl Sebacate** (dibenzyl decanedioate).

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique that provides detailed information about the carbon-hydrogen framework of a molecule.^[4] For a symmetrical molecule like **Dibenzyl sebacate**, NMR is particularly effective in confirming its structure.

¹H NMR Analysis

The proton NMR spectrum of DBS is expected to show four distinct sets of signals corresponding to the chemically non-equivalent protons in the molecule. Due to the molecule's symmetry, the two benzyl groups and the two halves of the sebacate chain are chemically equivalent.

- **Aromatic Protons (H-Ar):** The ten protons on the two phenyl rings will appear as a multiplet in the aromatic region, typically around δ 7.3-7.4 ppm. The overlap of signals from the ortho, meta, and para protons results in a complex, often unresolved pattern.
- **Benzylic Protons (-O-CH₂-Ar):** The four protons of the two benzylic methylene groups are equivalent. They are adjacent to an oxygen atom and an aromatic ring, which deshields them. This results in a sharp singlet at approximately δ 5.1 ppm. The signal is a singlet as there are no adjacent protons to cause splitting.
- **α -Methylene Protons (-CH₂-COO-):** The four protons on the carbons alpha to the carbonyl groups (C2 and C2') are equivalent. They are deshielded by the adjacent ester group and appear as a triplet around δ 2.3 ppm. The triplet multiplicity arises from coupling with the two adjacent protons on the β -carbons.
- **Aliphatic Chain Protons (-CH₂-):** The remaining twelve protons of the sebacate chain (on C3, C4, C5 and their symmetric counterparts) are shielded and will appear further upfield. The protons on C3 and C3' will be a multiplet around δ 1.6 ppm, while the protons on C4, C5, C4', and C5' will overlap to form a broad multiplet around δ 1.3 ppm.

Chemical Shift (δ ppm)	Multiplicity	Integration	Assignment
~ 7.35	Multiplet	10H	Aromatic protons (C ₉ -C ₁₃ , C _{9'} -C _{13'})
~ 5.11	Singlet	4H	Benzylic methylene protons (C ₇ , C _{7'})
~ 2.30	Triplet	4H	α -Methylene protons (C ₂ , C _{2'})
~ 1.62	Multiplet	4H	β -Methylene protons (C ₃ , C _{3'})
~ 1.30	Multiplet	8H	γ,δ -Methylene protons (C ₄ , C ₅ , C _{4'} , C _{5'})

¹³C NMR Analysis

The ¹³C NMR spectrum provides information on the different carbon environments. Due to symmetry, only seven distinct signals are expected for the 24 carbons in **Dibenzyl sebacate**.

- **Carbonyl Carbon (-COO-):** The ester carbonyl carbon is the most deshielded, appearing at approximately δ 173 ppm.
- **Aromatic Carbons:** Four signals are expected for the aromatic carbons. The quaternary carbon attached to the benzylic group (C₈) appears around δ 136 ppm. The other three signals for the protonated aromatic carbons (C₉-C₁₃) typically resonate between δ 127-129 ppm.
- **Benzylic Carbon (-O-CH₂-Ar):** The benzylic carbon (C₇) is found at around δ 66 ppm.
- **Aliphatic Carbons:** The carbons of the sebacate chain will appear in the upfield region. The α -carbon (C₂) is deshielded by the carbonyl group and appears around δ 34 ppm. The other carbons of the aliphatic chain (C₃, C₄, C₅) will have chemical shifts in the range of δ 25-29 ppm.

Chemical Shift (δ ppm)	Assignment
~ 173.2	Carbonyl carbon (C ₁ , C _{1'})
~ 136.1	Quaternary aromatic carbon (C ₈ , C _{8'})
~ 128.5	Aromatic CH
~ 128.2	Aromatic CH
~ 128.0	Aromatic CH
~ 66.2	Benzylic methylene carbon (C ₇ , C _{7'})
~ 34.3	α -Methylene carbon (C ₂ , C _{2'})
~ 29.0	Aliphatic methylene carbon (C ₄ , C ₅ , C _{4'} , C _{5'})
~ 24.9	β -Methylene carbon (C ₃ , C _{3'})

Infrared (IR) Spectroscopy

Infrared (IR) spectroscopy is an essential technique for identifying the functional groups present in a molecule.[5] The IR spectrum of an ester is dominated by a few very strong, characteristic absorptions.[6]

The spectrum of **Dibenzyl sebacate** will prominently display:

- **C=O Stretch:** A very strong and sharp absorption band characteristic of the ester carbonyl group will be present in the range of 1730-1750 cm⁻¹. [7] This is often the most intense peak in the spectrum.
- **C-O Stretch:** Esters show two C-O stretching vibrations. A strong, broad band for the C-O-C stretch will appear between 1100-1300 cm⁻¹. [6]
- **C-H Stretch (Aliphatic):** Strong absorptions just below 3000 cm⁻¹ (typically 2850-2960 cm⁻¹) correspond to the C-H stretching vibrations of the long aliphatic sebacate chain.
- **C-H Stretch (Aromatic):** Weaker C-H stretching bands for the aromatic rings are expected just above 3000 cm⁻¹ (typically 3030-3100 cm⁻¹). [8]

- C=C Stretch (Aromatic): Medium to weak absorptions in the 1450-1600 cm^{-1} region are characteristic of the carbon-carbon double bond stretching within the aromatic rings.

Wavenumber (cm^{-1})	Intensity	Vibrational Mode
~ 3035	Medium-Weak	Aromatic C-H Stretch
~ 2930, 2855	Strong	Aliphatic C-H Stretch
~ 1735	Very Strong	Ester C=O Stretch
~ 1455, 1500	Medium-Weak	Aromatic C=C Stretch
~ 1160	Strong	C-O-C Stretch

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which can be used to confirm its structure. For **Dibenzyl sebacate** (Molecular Weight: 382.5 g/mol), Electron Ionization (EI) is a common technique.^{[1][2]}

The mass spectrum is expected to show a molecular ion peak (M^+) at $m/z = 382$. However, this peak may be weak or absent in EI-MS due to the lability of the ester. The fragmentation pattern is highly diagnostic:

- Tropylium Ion (m/z 91): The most characteristic fragment for benzyl esters is the tropylium ion (C_7H_7^+) at m/z 91. This is formed by the cleavage of the benzyl group followed by rearrangement and is often the base peak or a very intense peak in the spectrum.
- Benzylic Cleavage: Cleavage of the C-O bond can lead to a fragment corresponding to benzyl alcohol (m/z 108) or the loss of a benzyloxy radical.
- McLafferty Rearrangement: Hydrogen rearrangement from the aliphatic chain followed by cleavage can lead to characteristic fragments.
- Other Fragments: The spectrum from the MassBank of North America shows significant peaks at m/z 241 (base peak), 55, 56, and 185.^[9] The base peak at m/z 241 likely corresponds to the loss of a benzyloxy radical ($\bullet\text{OCH}_2\text{Ph}$) and a subsequent rearrangement

or fragmentation. The peaks at m/z 55 and 56 are characteristic of aliphatic chain fragmentation.

m/z	Proposed Fragment Identity
382	$[M]^+$ (Molecular Ion)
291	$[M - C_7H_7]^+$ (Loss of a benzyl radical)
241	$[C_{16}H_{25}O_2]^+$ (Base Peak)
185	$[C_8H_{17}O_4]^+$
108	$[C_7H_8O]^+$ (Benzyl alcohol radical cation)
91	$[C_7H_7]^+$ (Tropylium ion)
55, 56	Aliphatic chain fragments

Experimental Protocols

The following are generalized protocols for obtaining the spectroscopic data discussed. Instrument parameters should be optimized for the specific machine and sample.

NMR Spectroscopy Protocol

- Sample Preparation: Dissolve approximately 10-20 mg of **Dibenzyl sebacate** in ~0.7 mL of deuterated chloroform ($CDCl_3$).
- Transfer: Transfer the solution to a 5 mm NMR tube.
- Instrumentation: Place the NMR tube in the spectrometer's probe.
- Acquisition:
 - Tune and shim the instrument to optimize magnetic field homogeneity.
 - Acquire a 1H NMR spectrum (e.g., 16-32 scans).
 - Acquire a ^{13}C NMR spectrum (e.g., 1024 or more scans, depending on concentration and instrument sensitivity).

- Processing: Fourier transform the raw data, phase correct the spectrum, and calibrate the chemical shift scale using the residual solvent peak (CDCl_3 : δ 7.26 for ^1H , δ 77.16 for ^{13}C). Integrate the ^1H signals.

IR Spectroscopy Protocol (Attenuated Total Reflectance - ATR)

- Background Scan: Record a background spectrum of the clean ATR crystal to subtract atmospheric (H_2O , CO_2) contributions.
- Sample Application: Place a small amount of solid **Dibenzyl sebacate** powder directly onto the ATR crystal.
- Pressure Application: Apply pressure using the instrument's anvil to ensure good contact between the sample and the crystal.
- Acquisition: Collect the sample spectrum, typically by co-adding 16-32 scans at a resolution of 4 cm^{-1} .
- Processing: The software will automatically perform the background subtraction. Label the significant peaks.

Mass Spectrometry Protocol (EI-MS via Direct Insertion Probe)

- Sample Preparation: Place a microgram amount of **Dibenzyl sebacate** into a capillary tube.
- Instrumentation: Insert the capillary tube into the direct insertion probe.
- Acquisition: Insert the probe into the ion source of the mass spectrometer. Gradually heat the probe to volatilize the sample directly into the electron ionization source (typically 70 eV).
- Analysis: Acquire mass spectra across a suitable mass range (e.g., m/z 40-500) as the sample evaporates.
- Processing: Identify the molecular ion and major fragment ions from the resulting spectrum.

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